

Technical Guide: Medicinal Chemistry Applications of 5-Vinyl-1,6-Naphthyridine

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Compound of Interest

Compound Name: 5-Ethenyl-1,6-naphthyridine

Cat. No.: B13264790

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Executive Summary

In the landscape of modern drug discovery, Targeted Covalent Inhibitors (TCIs) have evolved from "risky" assets to cornerstones of precision oncology and immunology (e.g., Ibrutinib, Osimertinib). While acrylamides remain the industry standard for cysteine targeting, their high reactivity can lead to off-target toxicity.

5-Vinyl-1,6-naphthyridine represents a distinct class of "tunable" electrophiles. By leveraging the electron-deficient 1,6-naphthyridine scaffold, the C5-vinyl group functions as a latent Michael acceptor. This architecture offers a strategic advantage: it maintains the privileged kinase-binding properties of the naphthyridine core while presenting a covalent warhead with reactivity intermediate between acrylamides (high) and vinyl sulfonamides (low).

This guide details the chemical rationale, synthetic pathways, and medicinal applications of this scaffold, providing a roadmap for its integration into lead optimization programs.

Chemical Architecture & Reactivity Profile

The 1,6-Naphthyridine Scaffold

The 1,6-naphthyridine system consists of two fused pyridine rings (diazanaphthalene).^{[1][2]} Its physicochemical profile is characterized by:

- Lipophilicity (cLogP): Lower than quinoline analogs, improving water solubility.
- H-Bonding: N1 and N6 provide distinct vectors for hydrogen bonding in the ATP-binding pocket of kinases.

The C5-Vinyl Warhead (Electronic Activation)

The positioning of the vinyl group at C5 is critical. C5 is located

to the N6 nitrogen.

- Mechanism: The electronegative N6 atom exerts a strong inductive (-I) and mesomeric (-M) effect.
- Conjugation: The vinyl double bond is conjugated with the N6-C5 imine-like bond.
- Nucleophilic Attack: Upon approach of a nucleophile (e.g., Cysteine-SH), the electron density is delocalized onto the N6 nitrogen, stabilizing the transition state.

Unlike acrylamides, which rely on a carbonyl electron sink, 5-vinyl-1,6-naphthyridine relies on the aza-arene ring itself. This results in a "softer" electrophile, potentially reducing covalent binding to non-catalytic surface cysteines (glutathione sparing).

Synthetic Methodologies

Accessing the 5-vinyl-1,6-naphthyridine core requires regioselective functionalization. The most robust pathway utilizes a 5,7-ditriflate intermediate, allowing for sequential cross-coupling.

Primary Synthetic Route: The Ditriflate Divergence

This protocol allows for the installation of the vinyl group at C5 while preserving C7 for solubility-enhancing groups (e.g., morpholine, piperazine).

Step 1: Construction of the Naphthyridine Core

- Reagents: 2-Chloronicotinic ester, Acetonitrile, Base (LiHMDS/LDA).

- Reaction: Condensation followed by acid-mediated cyclization yields 1,6-naphthyridine-5,7-dione.

Step 2: Activation

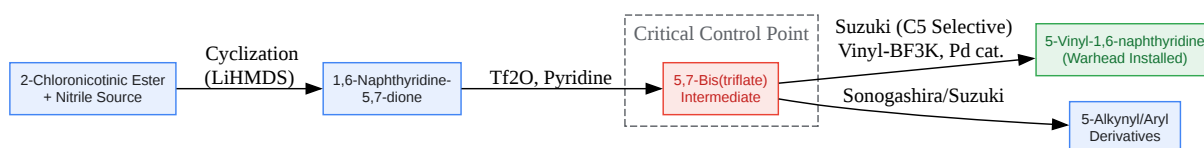
- Reagents: Triflic anhydride (), Pyridine, DCM.
- Product: 1,6-naphthyridine-5,7-diyl bis(trifluoromethanesulfonate).
- Note: This intermediate is bench-stable but highly reactive toward Pd-catalyzed couplings.

Step 3: Regioselective C5-Vinylation

- Reagents: Potassium vinyltrifluoroborate, , Ethanol/THF.
- Conditions: Controlled temperature () favors reaction at the more electrophilic C5 position (sterically less hindered than C7 in some substitution patterns, though electronic differentiation is the primary driver).

Visualization of Synthetic Logic

The following diagram illustrates the decision tree for synthesizing C5-functionalized variants.



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Caption: Figure 1. Divergent synthesis via the bis-triflate intermediate allows regioselective installation of the C5-vinyl warhead.

Medicinal Chemistry Applications

Covalent Kinase Inhibition

The primary application of 5-vinyl-1,6-naphthyridine is targeting cysteines located in the Solvent Front or P-loop of kinases (e.g., EGFR, BTK, JAK3).

- **Binding Mode:** The naphthyridine core binds in the ATP pocket (hinge region). The C5 vector points toward the solvent channel, positioning the vinyl group adjacent to a non-catalytic cysteine (e.g., Cys797 in EGFR).
- **Reaction:** Michael addition forms a stable C-S bond.
- **Advantage:** Unlike quinazoline-based inhibitors (e.g., Afatinib) which use an amide linker, the vinyl-naphthyridine is a "zero-linker" warhead. The electrophile is directly fused to the aromatic system, reducing rotational freedom and entropic penalty upon binding.

Fragment-Based Drug Discovery (FBDD)

5-vinyl-1,6-naphthyridine serves as an excellent fragment for covalent screening.

- **Molecular Weight:** ~156 Da (Core + Vinyl).
- **Ligand Efficiency (LE):** High. A covalent hit with this small fragment indicates a highly specific interaction geometry.

Diversity-Oriented Synthesis (DOS) Handle

Beyond covalent inhibition, the vinyl group acts as a versatile synthetic handle for library generation:

- **Cyclopropanation:** To rigidify side chains.
- **Olefin Metathesis:** To macrocyclize the inhibitor (stapling).
- **Hydroboration/Oxidation:** To access chiral alcohols for solubility tuning.

Experimental Protocols

Protocol A: Synthesis of 5-Vinyl-1,6-naphthyridine (Representative Scale)

Objective: Selective mono-vinylation of 1,6-naphthyridine-5,7-diyl bis(trifluoromethanesulfonate).

- Setup: Flame-dry a 50 mL Schlenk flask. Purge with Argon.
- Reagents:
 - Bis-triflate substrate (1.0 eq, 1.0 mmol)
 - Potassium vinyltrifluoroborate (1.1 eq, 1.1 mmol)
 - (0.05 eq)
 - (3.0 eq)
 - Solvent: n-Propanol/THF (3:1, degassed).
- Procedure:
 - Dissolve substrate and catalyst in solvent.
 - Add base and vinyl boronate.
 - Heat to 60°C for 4 hours. Critical: Monitor by LCMS. Higher temperatures may lead to bis-vinylation.
- Workup:
 - Dilute with EtOAc, wash with brine.
 - Dry over
, concentrate.

- Purification: Flash chromatography (Hexanes/EtOAc). The vinyl product is typically less polar than the bis-triflate.
- Validation:
 - ^1H NMR (400 MHz, CDCl_3): Look for characteristic vinyl protons (dd) at 6.8–7.5 ppm. The disappearance of one triflate signal in ^{19}F NMR confirms mono-substitution.

Protocol B: Glutathione (GSH) Reactivity Assay

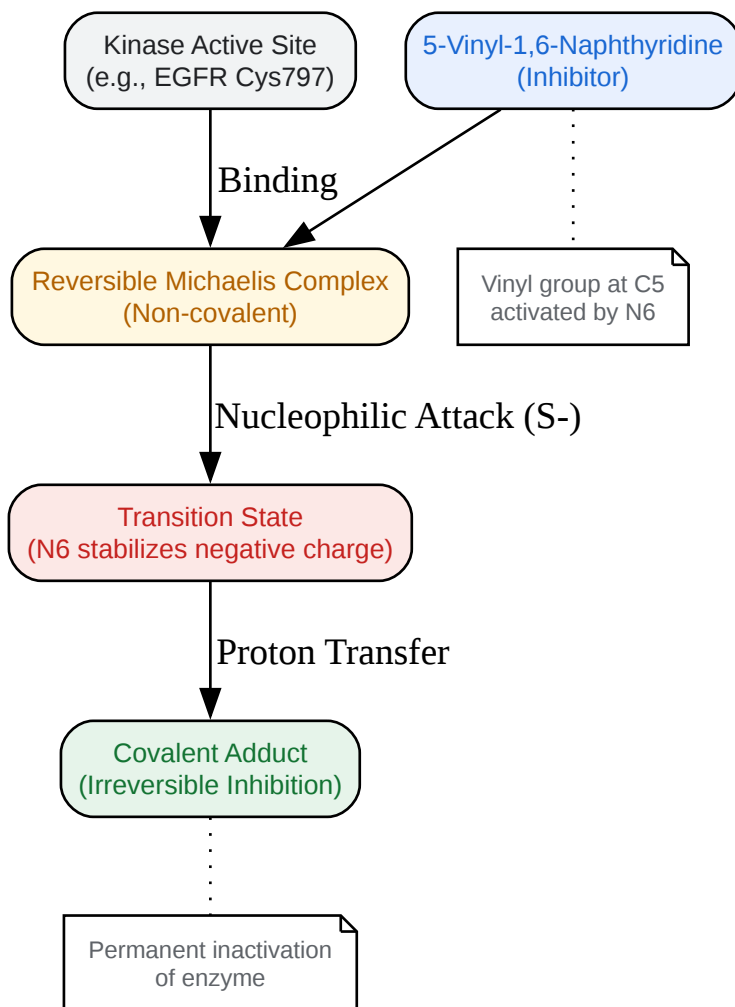
Objective: Assess the "tunability" of the warhead to ensure metabolic stability.

- Preparation: Prepare a 10 mM stock of 5-vinyl-1,6-naphthyridine in DMSO.
- Incubation:
 - Mix compound (50 M final) with reduced GSH (5 mM, 100x excess) in PBS (pH 7.4) at 37°C .
 - Include an internal standard (e.g., Naproxen).
- Analysis:
 - Sample at $t = 0, 15, 30, 60, 120, 240$ min.
 - Quench with Formic Acid (1%).
 - Analyze by HPLC-MS/MS.
- Calculation: Plot $\ln[\text{Compound}]$ vs. time to determine .
 - Target Profile:
min (indicates low non-specific reactivity).

- Comparison: Acrylamide controls typically have min.

Mechanism of Action Diagram

The following diagram details the molecular mechanism of cysteine targeting by the scaffold.



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Caption: Figure 2. Kinetic mechanism of covalent inhibition. The N6 nitrogen activates the C5-vinyl group for nucleophilic attack by the cysteine thiolate.

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